

Spectroscopic data for 1-Chlorotriacontane (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: 1-Chlorotriacontane

CAS No.: 62016-82-4

Cat. No.: B1591130

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Spectroscopic Profile: 1-Chlorotriacontane () Executive Summary & Chemical Profile

1-Chlorotriacontane is a primary alkyl halide consisting of a 30-carbon straight chain terminated by a chlorine atom.^[1] It serves as a critical model compound for studying lipophilic interactions in drug delivery systems and as a standard in the analysis of chlorinated paraffins.

- CAS Number: 62016-82-4^[1]^[2]
- Molecular Formula:
- Molecular Weight: 457.27 g/mol
- Physical State: Waxy white solid / flakes (Melting Point: ~60–70 °C)
- Solubility: Soluble in chloroform (), dichloromethane ()

), and warm hexane; insoluble in water.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Due to the extreme length of the alkyl chain, the NMR spectrum is dominated by the "bulk methylene" envelope. High-resolution analysis is required to resolve the terminal functionalization.

Proton NMR (¹H NMR)

Solvent:

(Deuterated Chloroform) Reference: TMS (

0.00 ppm)

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
3.53	Triplet (Hz)	2H	-CH	(Deshielded by Cl)
1.77	Quintet (Hz)	2H	-CH	
1.42	Multiplet	2H	-CH	
1.26	Broad Singlet (Envelope)	~48H	Bulk	Internal methylene chain
0.88	Triplet (Hz)	3H	Terminal	Distal methyl group

Mechanistic Insight: The triplet at 3.53 ppm is the diagnostic signal for primary alkyl chlorides. The integration ratio between this triplet and the terminal methyl triplet (0.88 ppm) must be

exactly 2:3. Any deviation suggests the presence of impurities (e.g., alcohols from hydrolysis) or branched isomers.

Carbon-13 NMR (NMR)

Solvent:

Acquisition Note: Due to the waxy nature and potential aggregation, a relaxation delay () of >2 seconds is recommended to ensure quantitative integration of the terminal carbons.

Chemical Shift (, ppm)	Carbon Type	Assignment
45.2		-Carbon ()
32.8		-Carbon
32.1		Carbon (Adjacent to terminal methyl)
29.9 - 29.5		Bulk Methylene Envelope (Overlapping peaks)
27.1		-Carbon
22.9		Carbon
14.3		Terminal Methyl

Infrared (IR) Spectroscopy

The IR spectrum is characterized by intense aliphatic hydrocarbon bands and specific carbon-halogen vibrations in the fingerprint region.

Sampling Method: KBr Pellet or ATR (Attenuated Total Reflectance) on solid sample.

Wavenumber ()	Intensity	Vibration Mode	Assignment
2955	Strong	Stretching (Asym)	()
2918	Very Strong	Stretching (Asym)	(bulk)
2849	Very Strong	Stretching (Sym)	(bulk)
1472	Medium	Bending (Scissoring)	deformation
1463	Medium	Bending (Asym)	deformation
1378	Weak	Bending (Sym)	"Umbrella" mode
720 - 730	Medium	Rocking	where (Long chain indicator)
725 / 655	Medium/Weak	Stretching	(Gauche/Trans conformers)

Diagnostic Note: The doublet often observed near 720-730

in solid samples indicates crystallinity (orthorhombic packing of the long chains). The stretch is often obscured by the rocking mode or appears as a shoulder in the 650-750 region.

Mass Spectrometry (MS)

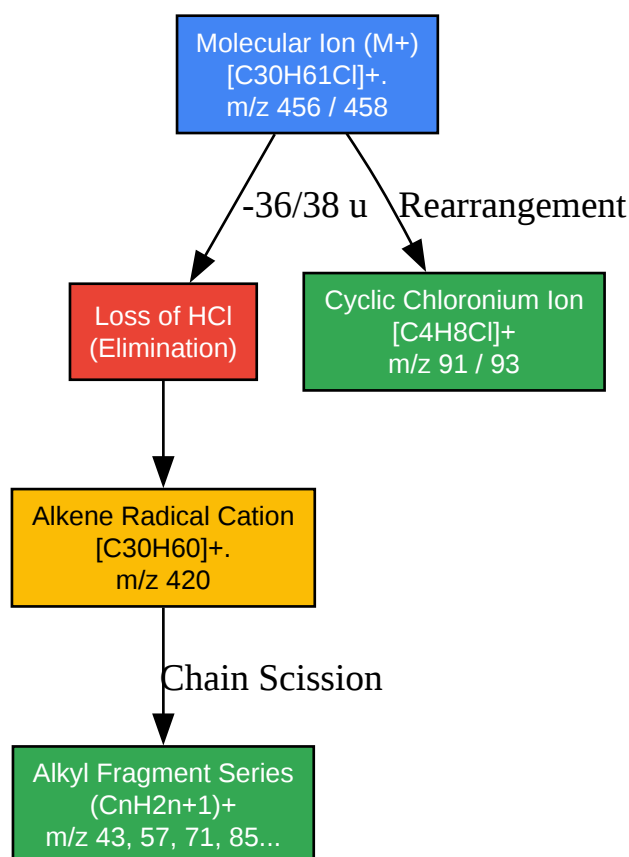
Ionization Mode: Electron Impact (EI, 70 eV) is standard, though the molecular ion is often weak. Chemical Ionization (CI) with methane or isobutane is preferred for molecular weight confirmation.

Fragmentation Pathway

Long-chain alkyl chlorides undergo a characteristic loss of the halogen acid (HCl) followed by alkene fragmentation.

- Molecular Ion (m/z 456): m/z 456 (weak/absent).
- Isotope Pattern: If is visible, it will show a characteristic 3:1 ratio for (m/z 456) and (m/z 458).
- Base Peak: Typically m/z 43 () or m/z 57 () due to the dominance of the alkyl chain.
- Diagnostic Fragment: m/z 91/93 () is a classic rearrangement ion (5-membered cyclic chloronium intermediate) seen in primary alkyl chlorides.

Fragmentation Logic Diagram



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Caption: Primary fragmentation pathways for **1-Chlorotriacontane** under Electron Impact (EI) ionization.

Experimental Protocols

Protocol A: Sample Preparation for NMR

- Solvent Selection: Use (99.8% D) with 0.03% TMS v/v.
- Concentration: Dissolve ~10–15 mg of **1-chlorotriacontane** in 0.6 mL of solvent.
- Solubilization: The C30 chain creates significant lattice energy.
 - Step: Sonicate the NMR tube for 2 minutes at 40°C.

- Check: Ensure the solution is perfectly clear; any turbidity will broaden the resolution of the triplet signals.
- Acquisition: Run at 25°C (298 K). If line broadening occurs due to viscosity/aggregation, elevate probe temperature to 35°C (308 K).

Protocol B: GC-MS Analysis

- Column: Non-polar capillary column (e.g., DB-5ms or HP-5), 30m x 0.25mm.
- Injection: Splitless mode, 280°C.
- Temperature Program:
 - Start: 100°C (hold 1 min).
 - Ramp: 20°C/min to 320°C.
 - Hold: 10 min at 320°C (Required to elute C30).
- Carrier Gas: Helium at 1.2 mL/min (constant flow).

References

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